

Omipalisib gastrointestinal adverse effects diarrhea nausea

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Compound Focus: Omipalisib

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Summary of Gastrointestinal Adverse Events

The table below summarizes the key gastrointestinal adverse effects associated with **omipalisib** as reported in clinical studies.

Adverse Event	Frequency in Clinical Studies	Severity & Characteristics	Management Notes
Diarrhea	Most common AE; reported in a study of IPF patients [1].	Most cases were non-serious; can lead to dose reduction or treatment discontinuation [2].	Monitor for dehydration and electrolyte imbalance; dose interruption and symptomatic management may be required [2].
Nausea	Commonly reported alongside other GI AEs for this drug class [2].	Typically mild to moderate and transient [3] [2].	Can often be managed with supportive care; usually occurs during the dose-escalation phase [3].

Frequently Asked Questions (FAQs)

Q1: What is the underlying mechanism for GI toxicity with PI3K/mTOR inhibitors like omipalisib?

The GI adverse effects are likely mechanism-based. The PI3K signaling pathway plays a critical role in cell growth, proliferation, and survival in normal tissues, including the gastrointestinal tract [4]. Inhibiting this pathway with a potent agent like **omipalisib** can disrupt the normal renewal and function of the gut mucosa, leading to diarrhea and nausea [2] [4]. For **omipalisib** specifically, exposure-dependent inhibition of the PI3K pathway has been confirmed systemically and in the lungs [1].

Q2: Are the GI effects of omipalisib manageable in a clinical trial setting? Yes, evidence suggests they can be manageable. In a short-term experimental medicine study in idiopathic pulmonary fibrosis (IPF) patients, **omipalisib** was reported to have **acceptable tolerability** at doses that achieved target engagement [1]. While diarrhea was the most common adverse event, the study demonstrated that the drug could be administered with appropriate monitoring.

Q3: How does the GI toxicity profile of omipalisib compare to other PI3K inhibitors? Gastrointestinal toxicity, particularly diarrhea and colitis, is a class-wide concern for PI3K inhibitors [2]. These AEs have been severe enough to contribute to the voluntary withdrawal of some approved PI3K inhibitors from the market [2]. As a dual PI3K/mTOR inhibitor, **omipalisib**'s profile is consistent with this class, emphasizing the need for proactive management.

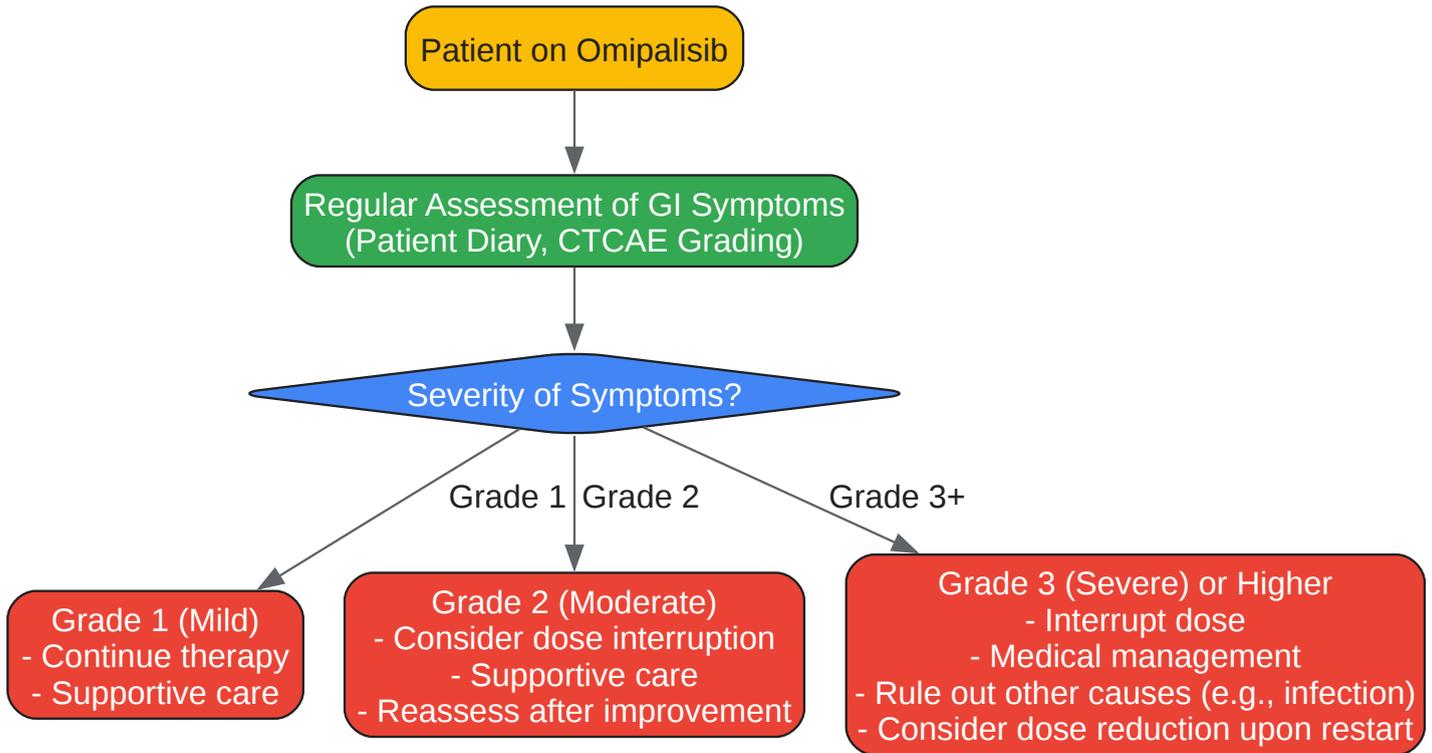
Experimental & Clinical Context

The following information provides deeper context for the data presented above.

- **Clinical Trial Evidence (IPF):** In a randomized, placebo-controlled study of **omipalisib** in subjects with Idiopathic Pulmonary Fibrosis (IPF), **diarrhea was the most common adverse event**, reported by four participants. The study concluded that **omipalisib** had an acceptable tolerability profile at pharmacologically active exposures [1].
- **Pharmacovigilance Data:** An analysis of real-world safety data indicates that diarrhea is a significant reason for dose modifications and treatment discontinuation across the class of PI3K inhibitors [2]. This underscores the importance of vigilance and early intervention in both clinical practice and research settings.

Experimental Monitoring Workflow

The diagram below outlines a general workflow for monitoring and managing GI adverse events during treatment with an investigational agent like **omipalisib**, based on common clinical trial practices.

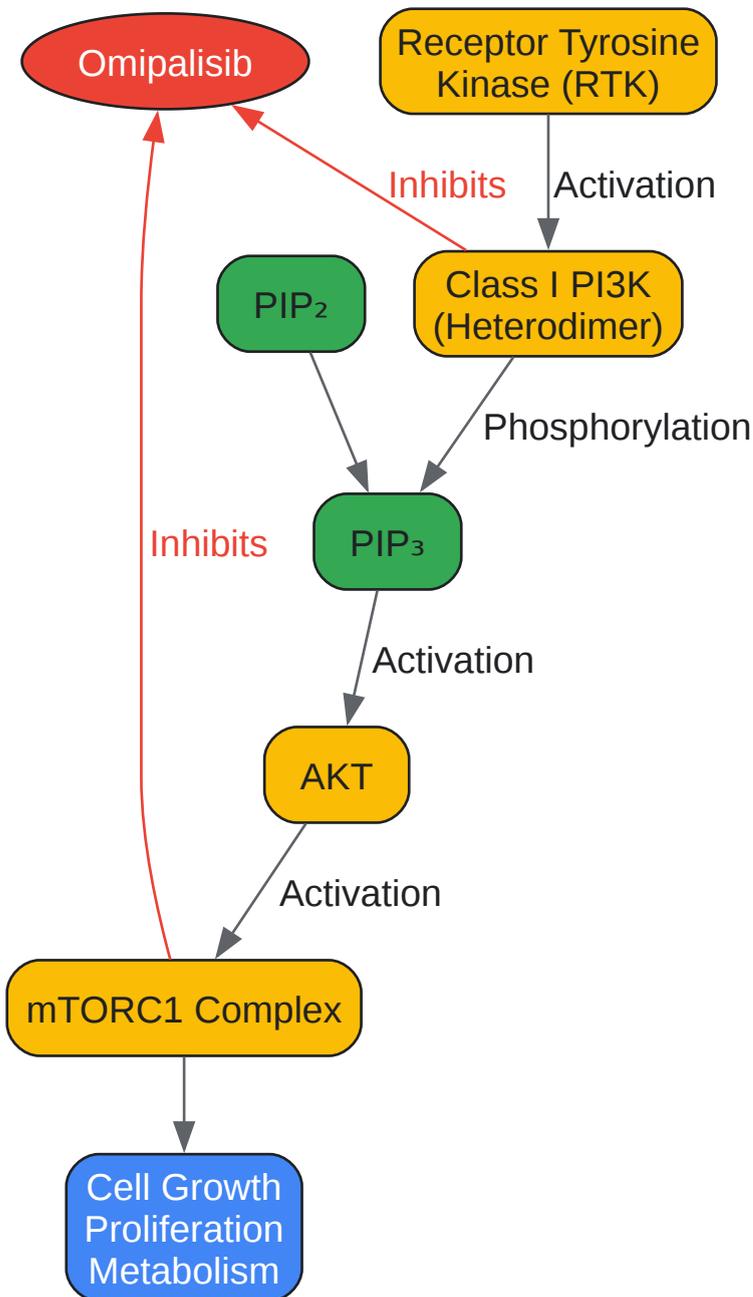


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PI3K/mTOR Pathway and Omipalisib Mechanism

Omipalisib is a potent, selective, and orally available small-molecule inhibitor that acts as a **dual PI3K/mTOR inhibitor** [5] [6]. It targets the phosphatidylinositol 3-kinase (PI3K) and mammalian target of rapamycin (mTOR) signaling pathway, a key network regulating cell growth, proliferation, survival, and metabolism [4] [7]. Dysregulation of this pathway is frequently implicated in cancer and other proliferative diseases.

The diagram below illustrates the core PI3K/mTOR pathway and the site of action for **omipalisib**.



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